

Personal protective equipment for handling 1-(4-Aminophenyl)cyclopentanecarbonitrile

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Compound of Interest

1-(4-

Compound Name: Aminophenyl)cyclopentanecarboni
trile

Cat. No.: B111213

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Essential Safety and Handling Guide for 1-(4-Aminophenyl)cyclopentanecarbonitrile

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(4-Aminophenyl)cyclopentanecarbonitrile**. The following procedures are designed to ensure a safe laboratory environment.

Chemical Identifier:

Name	1-(4-Aminophenyl)cyclopentanecarbonitrile
CAS Number	115279-73-7
Molecular Formula	C12H14N2
Molecular Weight	186.25 g/mol
Synonyms	1-(4-aminophenyl)cyclopentane-1-carbonitrile

Hazard Identification and Classification

1-(4-Aminophenyl)cyclopentanecarbonitrile is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects [1] [2]
Hazardous to the aquatic environment, long-term	2	H411: Toxic to aquatic life with long lasting effects [1] [2]

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Pictograms:

- Health hazard
- Environmental hazard

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) [1]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile rubber) [1] [3] [4] [5] [6] [7]
Hand Protection	The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator [8]

Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and preventing accidents.

Aspect	Procedure
Handling	Handle in a well-ventilated place. [1] Wear suitable protective clothing. [1] Avoid contact with skin and eyes. [1] Avoid formation of dust and aerosols. [1] Use non-sparking tools. [1]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. [1] Store locked up. [1] [2] Store apart from foodstuff containers or incompatible materials. [1]
Specifics	Keep refrigerated. [8]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. [1] If breathing is difficult, give oxygen. [1] If not breathing, give artificial respiration and consult a doctor immediately. [1]
Skin Contact	Take off contaminated clothing immediately. [1] Wash off with soap and plenty of water. [1] Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. [1] Consult a doctor. [1]
Ingestion	Rinse mouth with water. [1] Do not induce vomiting. [1] Never give anything by mouth to an unconscious person. [1] Call a doctor or Poison Control Center immediately. [1]

Disposal Considerations

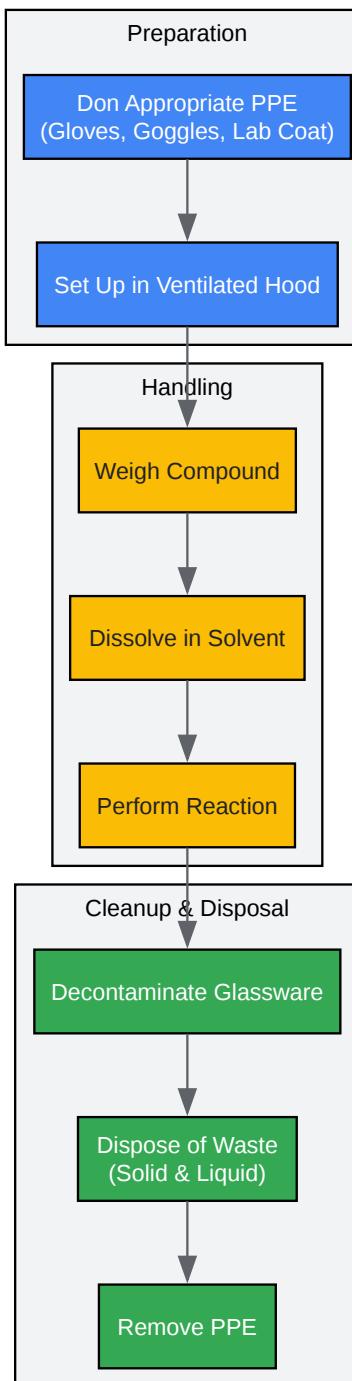
Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.

Waste Type	Disposal Method
Product	The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. [1] Do not contaminate water, foodstuffs, feed or seed by storage or disposal. [1]
Contaminated Packaging	Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning. [1] Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill. [1]

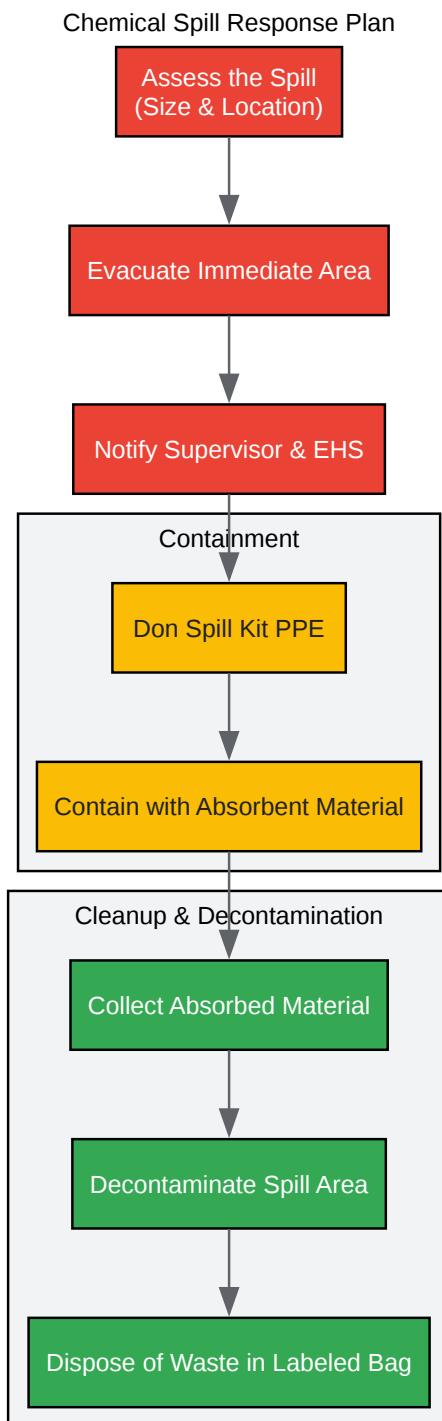
Experimental Workflows and Emergency Procedures

The following diagrams illustrate the procedural flow for safe handling during routine operations and in the event of a spill.

Standard Operating Procedure for Handling 1-(4-Aminophenyl)cyclopentanecarbonitrile

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Caption: Standard Operating Procedure Workflow



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Caption: Chemical Spill Response Workflow

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